

# Solubility and Stability of Ac-PAL-AMC in DMSO: A Technical Guide

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## Compound of Interest

Compound Name: Ac-PAL-AMC

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This technical guide provides an in-depth analysis of the solubility and stability of the fluorogenic substrate **Ac-PAL-AMC** (Acetyl-Prolyl-Alanyl-Leucyl-7-amido-4-methylcoumarin) in dimethyl sulfoxide (DMSO). **Ac-PAL-AMC** is a crucial reagent for monitoring the activity of the  $\beta$ 1i/LMP2 subunit of the 20S immunoproteasome. Understanding its properties in DMSO, a common solvent for stock solutions, is critical for ensuring the accuracy and reproducibility of experimental results.

## Core Properties of Ac-PAL-AMC

Property	Value	Reference
Molecular Formula	C <sub>26</sub> H <sub>34</sub> N <sub>4</sub> O <sub>6</sub>	[1]
Molecular Weight	498.6 g/mol	[1]
Excitation Maximum	351 nm	[1][2]
Emission Maximum	430 nm	[1]

## Solubility in DMSO

**Ac-PAL-AMC** is readily soluble in DMSO. However, achieving high concentrations and ensuring complete dissolution requires careful handling.

### Quantitative Solubility Data

Parameter	Value	Notes
Solubility in DMSO	100 mg/mL (200.57 mM)	Requires ultrasonic treatment for complete dissolution. The hygroscopic nature of DMSO can significantly impact solubility; it is highly recommended to use newly opened DMSO.

### Experimental Protocol for Preparation of Stock Solutions

To ensure the complete dissolution of **Ac-PAL-AMC** in DMSO and to prepare a stable stock solution, the following protocol is recommended:

- **Reagent Handling:** Allow the powdered **Ac-PAL-AMC** and a new, sealed bottle of anhydrous DMSO to equilibrate to room temperature before opening to minimize water absorption.
- **Weighing:** Accurately weigh the desired amount of **Ac-PAL-AMC** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to achieve the target concentration (e.g., for a 100 mg/mL stock solution, add 1 mL of DMSO to 100 mg of **Ac-PAL-AMC**).
- **Dissolution:** Vortex the solution briefly. For high concentrations, sonication in a water bath is recommended until the solution is clear and all particulate matter has dissolved. If precipitation or phase separation occurs, gentle heating in addition to sonication can aid dissolution.

- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C for long-term storage or -20°C for short-term storage.

## Stability in DMSO

The stability of **Ac-PAL-AMC** in DMSO is dependent on the storage temperature.

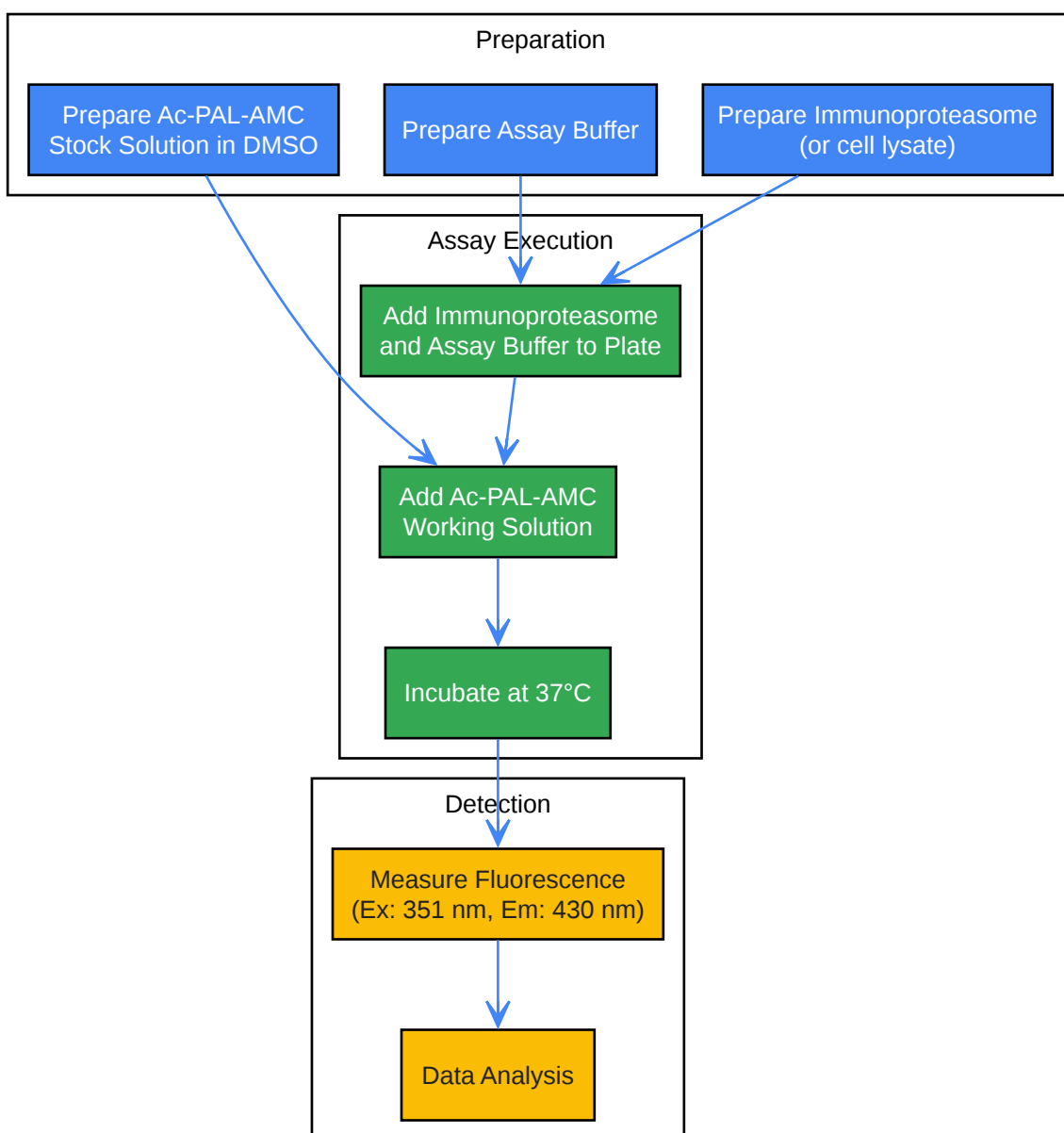
### Quantitative Stability Data

Form	Storage Temperature	Stability Period
Powder	-20°C	3 years
In DMSO	-80°C	6 months to 1 year
In DMSO	-20°C	1 month
Solid Product	Room Temperature	≥ 4 years

It is important to note that while general compound stability in DMSO at -20°C can be high for extended periods, with some studies showing 87.4% of compounds remaining at >80% purity after several years, specific compound stability can vary. Storage at room temperature is generally not recommended for solutions, as studies have shown significant degradation of compounds in DMSO over several months.

## Experimental Workflow: Measuring Immunoproteasome Activity

The primary application of **Ac-PAL-AMC** is in assays to determine the chymotrypsin-like activity of the immunoproteasome. The workflow for such an assay is outlined below.

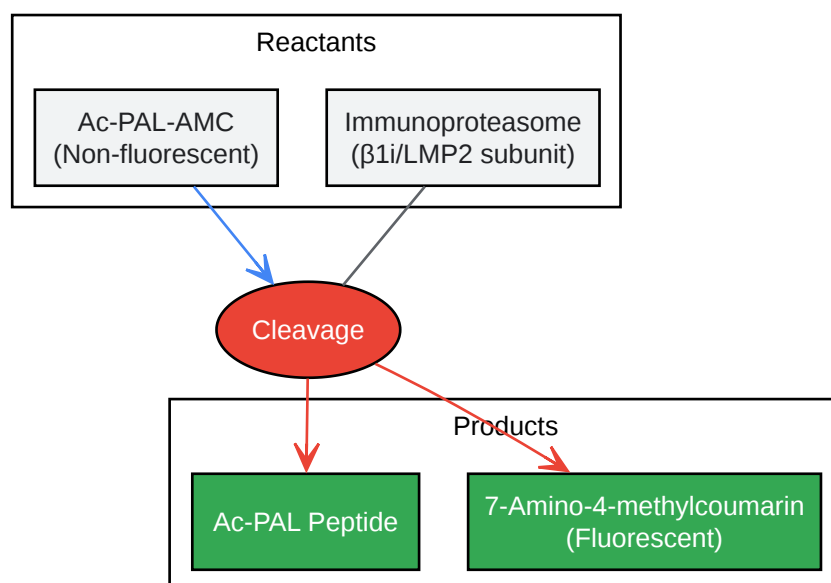


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### Ac-PAL-AMC Immunoproteasome Activity Assay Workflow

## Signaling Pathway: Ac-PAL-AMC Cleavage

**Ac-PAL-AMC** itself is not part of a biological signaling pathway but is a tool to measure the activity of one. The process is a direct enzymatic reaction.



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